

Technical Guide: Physicochemical Properties of 1-(5-Nitro-1H-indazol-1-yl)ethanone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(5-Nitro-1H-indazol-1-yl)ethanone

Cat. No.: B1290752

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical and chemical properties of the compound **1-(5-Nitro-1H-indazol-1-yl)ethanone**, with a primary focus on its physical appearance. This document is intended to serve as a valuable resource for professionals in research and development who are working with this and related molecules.

Physical Appearance

1-(5-Nitro-1H-indazol-1-yl)ethanone, identified by the CAS number 13436-55-0, is a White to off-white powder.^[1] This appearance is consistent with observations of structurally similar nitroindazole derivatives, which typically present as solid, crystalline substances ranging in color from colorless to yellow.

For context, the precursor, 5-Nitro-1H-indazole, is described as pale yellow needles or a solid crystalline powder that is white to yellow/beige in color. The related isomer, 1-(6-Nitro-1H-indazol-1-yl)ethanone, has been synthesized as colorless crystals. Another related compound, 1-(6-Methyl-5-nitro-1H-indazol-1-yl)-1-ethanone, is described as a white powder.

Physicochemical Data

The following table summarizes key quantitative data for **1-(5-Nitro-1H-indazol-1-yl)ethanone** and its precursor, 5-Nitro-1H-indazole.

Property	1-(5-Nitro-1H-indazol-1-yl)ethanone	5-Nitro-1H-indazole
CAS Number	13436-55-0	5401-94-5
Molecular Formula	C ₉ H ₇ N ₃ O ₃	C ₇ H ₅ N ₃ O ₂
Molecular Weight	205.17 g/mol	163.13 g/mol
Physical Form	White to off-white powder[1]	Solid Crystalline Powder
Color	White to off-white[1]	White to Yellow/Beige
Boiling Point	403.7±37.0 °C (Predicted)	Not available
Density	1.48±0.1 g/cm ³ (Predicted)	1.525±0.06 g/cm ³ (Predicted)

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **1-(5-Nitro-1H-indazol-1-yl)ethanone** is not readily available in the searched literature, a general synthetic pathway can be inferred from standard organic chemistry procedures for the N-acetylation of indazoles.

General Synthesis of **1-(5-Nitro-1H-indazol-1-yl)ethanone**:

This protocol is a generalized procedure and may require optimization for specific laboratory conditions.

Objective: To synthesize **1-(5-Nitro-1H-indazol-1-yl)ethanone** via N-acetylation of 5-Nitro-1H-indazole.

Materials:

- 5-Nitro-1H-indazole
- Acetic anhydride
- A suitable solvent (e.g., glacial acetic acid, pyridine, or an inert solvent like dichloromethane)
- A basic catalyst (if necessary, e.g., a tertiary amine like triethylamine if using an inert solvent)

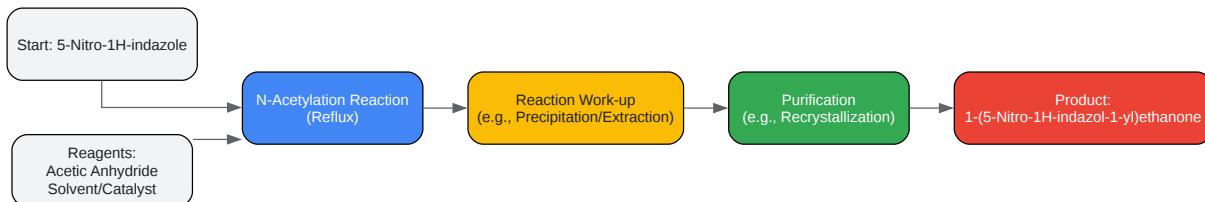
- Standard laboratory glassware and equipment for reflux, stirring, and extraction.
- Purification apparatus (e.g., for recrystallization or column chromatography).

Procedure:

- Dissolution: Dissolve 5-Nitro-1H-indazole in the chosen solvent in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- Addition of Acetylating Agent: Slowly add a molar excess of acetic anhydride to the solution. If a catalyst is used, it should be added at this stage.
- Reaction: Heat the reaction mixture to reflux and maintain for a period determined by reaction monitoring (e.g., by Thin Layer Chromatography - TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. The work-up procedure will depend on the solvent used.
 - If glacial acetic acid is the solvent, the mixture may be poured into ice water to precipitate the product.
 - If an inert solvent is used, the mixture may be washed with an aqueous solution of a weak base (e.g., sodium bicarbonate) to neutralize any remaining acid and then with brine. The organic layer is then dried over an anhydrous salt (e.g., sodium sulfate).
- Isolation and Purification: The crude product is isolated by filtration (if precipitated) or by evaporation of the solvent under reduced pressure. The product can then be purified by recrystallization from a suitable solvent (e.g., ethanol) to yield the final white to off-white powder.

Visualization of Synthetic Workflow

The following diagram illustrates the logical workflow for the synthesis of **1-(5-Nitro-1H-indazol-1-yl)ethanone**.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **1-(5-Nitro-1H-indazol-1-yl)ethanone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Acetyl-5-nitro- 1H-indazole Supplier in Mumbai, 1-Acetyl-5-nitro- 1H-indazole Trader, Maharashtra [chemicalmanufacturers.in]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 1-(5-Nitro-1H-indazol-1-yl)ethanone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1290752#1-5-nitro-1h-indazol-1-yl-ethanone-physical-appearance>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com